

# Safeguarding Your Laboratory: Proper Disposal of ATP-Red 1

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: ATP-Red 1

Cat. No.: B560525

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For researchers and scientists dedicated to advancing drug development, maintaining a safe and efficient laboratory environment is paramount. This guide provides essential, step-by-step procedures for the proper disposal of **ATP-Red 1**, a fluorescent probe used to monitor intracellular ATP concentrations. Adherence to these guidelines will help ensure the safety of laboratory personnel and compliance with environmental regulations.

## Chemical Safety Profile

The Safety Data Sheet (SDS) for **ATP-Red 1** indicates that it is not classified as a hazardous substance or mixture.<sup>[1]</sup> However, it is crucial to handle all laboratory chemicals with care and to follow established protocols for waste management to minimize any potential risks.

Property	Information	Citation
Product Name	ATP-Red 1	[1]
CAS Number	1847485-97-5	[1]
Hazard Classification	Not a hazardous substance or mixture	[1]
Personal Protective Equipment (PPE)	Safety goggles with side-shields, protective gloves, impervious clothing, suitable respirator	[1]

# Experimental Protocol: Disposal of ATP-Red 1

## Waste

This protocol outlines the recommended procedure for disposing of waste containing **ATP-Red 1**, including solutions and contaminated materials.

Materials:

- Appropriate Personal Protective Equipment (PPE):
  - Safety goggles with side-shields
  - Chemical-resistant gloves (e.g., nitrile)
  - Laboratory coat
- Designated chemical waste container, properly labeled
- Absorbent material (e.g., diatomite, universal binders)
- 70% Ethanol or other suitable disinfectant for decontamination
- Spill containment kit

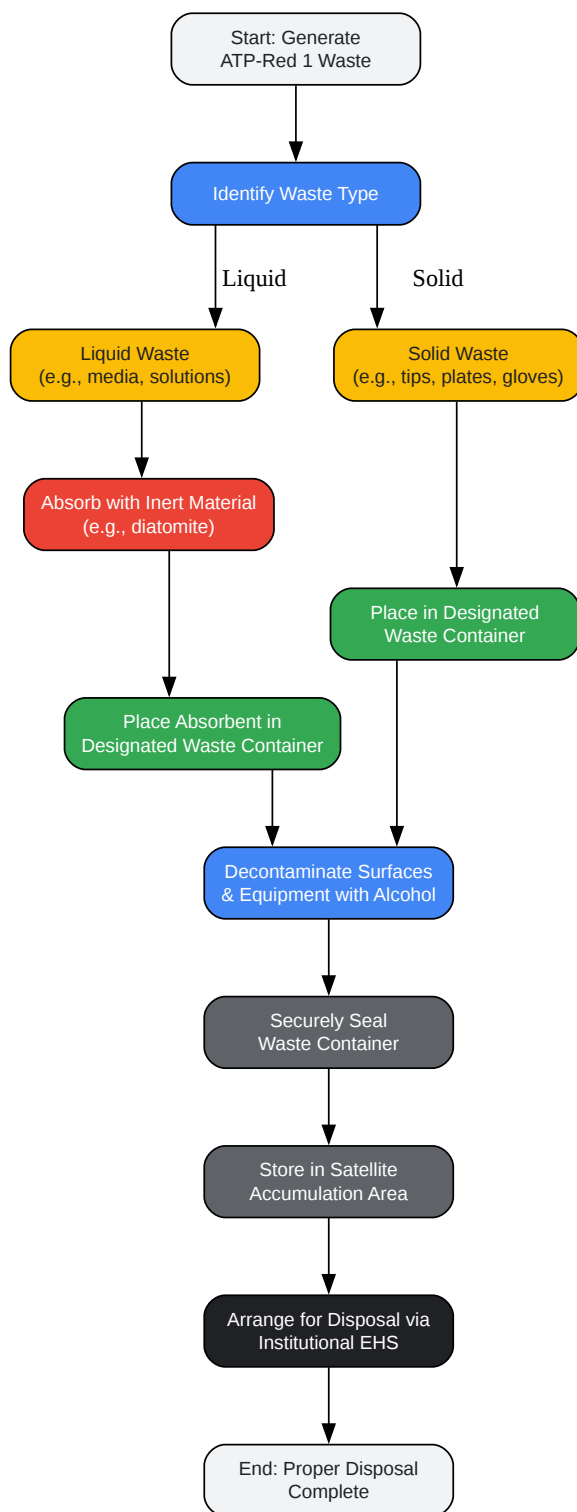
Procedure:

- Waste Segregation:
  - Collect all waste containing **ATP-Red 1**, including unused solutions, spent cell culture media, and contaminated consumables (e.g., pipette tips, microplates), in a designated and clearly labeled waste container.
  - Do not mix **ATP-Red 1** waste with other incompatible waste streams.
- Liquid Waste Management:
  - For small quantities of aqueous solutions containing **ATP-Red 1**, absorb the liquid using an inert material like diatomite or universal binders.

- Treat the absorbent material as chemical waste and place it in the designated, sealed waste container.
- Solid Waste Management:
  - Place all contaminated solid waste, such as gloves, paper towels, and plasticware, directly into the designated chemical waste container.
- Decontamination:
  - Decontaminate surfaces and non-disposable equipment that have come into contact with **ATP-Red 1** by scrubbing with 70% ethanol or another appropriate laboratory disinfectant.
  - Dispose of any cleaning materials (e.g., wipes, paper towels) as chemical waste.
- Container Management:
  - Ensure the chemical waste container is kept securely closed when not in use.
  - Store the waste container in a designated satellite accumulation area, away from drains and water courses.
- Final Disposal:
  - Arrange for the disposal of the chemical waste container through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.
  - Always follow your local, state, and federal regulations for chemical waste disposal.

## Logical Workflow for ATP-Red 1 Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **ATP-Red 1**.



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Caption: Workflow for the safe disposal of **ATP-Red 1** waste.

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## References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [Safeguarding Your Laboratory: Proper Disposal of ATP-Red 1]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b560525#atp-red-1-proper-disposal-procedures]

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